

troubleshooting failed reactions with 2-Chloro-1fluoro-4-iodobenzene

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Compound of Interest

Compound Name: 2-Chloro-1-fluoro-4-iodobenzene

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Technical Support Center: 2-Chloro-1-fluoro-4-iodobenzene

Welcome to the technical support center for **2-Chloro-1-fluoro-4-iodobenzene**. This guide provides troubleshooting advice and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals resolve common issues encountered during chemical synthesis.

General FAQs

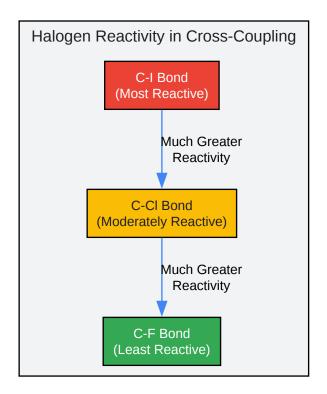
Q1: What is the expected order of reactivity for the halogen atoms on **2-Chloro-1-fluoro-4-iodobenzene** in cross-coupling reactions?

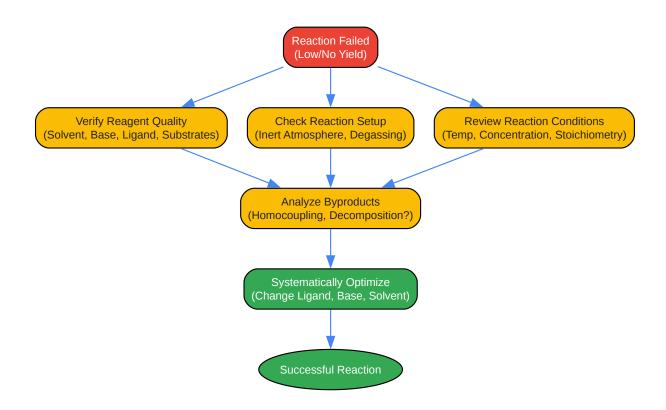
A1: The reactivity of the carbon-halogen bonds in palladium-catalyzed cross-coupling reactions is dictated by their bond dissociation energies. The C-I bond is the weakest and therefore the most reactive, followed by the C-CI bond. The C-F bond is the strongest and generally unreactive under standard cross-coupling conditions. This selective reactivity is crucial for designing experiments.

• Reactivity Order: C-I >> C-Cl >> C-F

This differential reactivity allows for selective functionalization at the iodine position while leaving the chlorine and fluorine atoms intact, provided that mild reaction conditions are used.







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